

Technical Guide: Safety and Handling of (4-Bromo-3-fluorophenyl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Bromo-3-fluorophenyl)methanol

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This document provides a comprehensive technical overview of the safety, handling, and disposal procedures for **(4-Bromo-3-fluorophenyl)methanol** (CAS No: 222978-01-0). The information is compiled from safety data sheets and chemical databases to ensure best practices in a laboratory or research setting.

Section 1: Chemical and Physical Properties

(4-Bromo-3-fluorophenyl)methanol is a substituted benzyl alcohol derivative. It presents as a white to almost white crystal or powder.^[1] Proper identification and understanding of its physical properties are critical for safe handling and storage.

Property	Value	Source
CAS Number	222978-01-0	[1] [2]
Molecular Formula	C ₇ H ₆ BrFO	[1]
Molecular Weight	205.02 g/mol	[1]
Physical Form	Crystal - Powder	
Color	White to Almost white	[1]
Melting Point	44.0 to 48.0 °C	[1]
Boiling Point	260 °C	[1]
Density	1.658 g/cm ³	[1]
Flash Point	111 °C	[1]
Solubility	Soluble in Methanol	[1]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[1]

Section 2: Hazard Identification and Classification

This chemical is classified as hazardous. The primary risks are associated with skin, eye, and respiratory irritation.[\[3\]](#) All personnel must be fully aware of these hazards before handling the substance.

GHS Classification	Details	Source
Pictogram	Exclamation mark (GHS07)	
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation.[3] [4] H319: Causes serious eye irritation.[3][4] H335: May cause respiratory irritation.[3][4]	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4] P264: Wash skin thoroughly after handling.[5][6] P271: Use only outdoors or in a well-ventilated area.[5][6] P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6] [7] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4][5] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4][5] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][5] P312: Call a POISON CENTER or doctor if you feel unwell.[5][6] P405: Store locked up.[5][6] P501: Dispose of contents/container to an	

approved waste disposal plant.

[5][6]

Section 3: First-Aid Protocols

Immediate and appropriate first aid is crucial in the event of an exposure. Always have the Safety Data Sheet (SDS) available when seeking medical attention.[3][5]

General Protocol:

- Move the affected person out of the dangerous area.[3][5]
- Consult a physician and show them the product's Safety Data Sheet.[3][5]

Experimental Protocol: In Case of Inhalation Exposure

- Move the person to fresh air.[3][5]
- If breathing is difficult, give oxygen.[5]
- If the person is not breathing, give artificial respiration.[3][5]
- Obtain medical aid.[5]

Experimental Protocol: In Case of Skin Contact

- Immediately remove any contaminated clothing.[5]
- Flush the skin with plenty of soap and water for at least 15 minutes.[3][5]
- If skin irritation occurs, get medical advice/attention.[4][8]
- Wash contaminated clothing before reuse.[5]

Experimental Protocol: In Case of Eye Contact

- Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[3][9]

- Remove contact lenses if present and easy to do so. Continue rinsing.[3][5]
- If eye irritation persists, seek immediate medical attention.[8][9]

Experimental Protocol: In Case of Ingestion

- Do NOT induce vomiting.[7]
- Never give anything by mouth to an unconscious person.[3][9]
- Rinse the mouth with water.[3]
- Consult a physician immediately.[3]

Section 4: Handling and Storage Protocols

Protocol for Safe Handling:

- Ventilation: Always handle the material in a well-ventilated area or under a chemical fume hood to minimize exposure to dust and vapors.[3][5][10]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[5][9] Avoid breathing in dust or fumes.[3][5]
- Hygiene: Wash hands thoroughly after handling.[3][5] Do not eat, drink, or smoke in the handling area.[5][7]
- Equipment: Use clean, dry, and appropriate tools for transferring the chemical.[10]
- Dust Control: Minimize dust generation and accumulation during handling.[5]

Protocol for Safe Storage:

- Container: Keep the container tightly closed and properly labeled.[5][10] Store in the original container.[11]
- Environment: Store in a cool, dry, and well-ventilated area.[5][10] The compound should be sealed and stored at room temperature.[1]

- Incompatibilities: Store away from strong oxidizing agents, acids, and bases.[10]
- Security: If required, store in a locked-up area.[5][6]

Section 5: Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are essential to minimize exposure.

- Engineering Controls: Facilities storing or using this material should be equipped with an eyewash station and a safety shower.[5][12] Use adequate general and local exhaust ventilation to keep airborne concentrations low.[5][6]
- Eye/Face Protection: Wear appropriate safety glasses with side-shields or chemical goggles.[3][13] Use a face shield where splashing is possible.[3] Ensure eye protection is tested and approved under government standards like NIOSH (US) or EN 166 (EU).[3]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).[3][10] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[3] Wear a lab coat or other protective clothing to prevent skin exposure.[5][10]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA-approved respirator.[12]

Section 6: Accidental Release Measures

Protocol for Spill Containment and Cleanup:

- Personnel: Wear appropriate personal protective equipment (PPE) as described in Section 5. Keep unprotected personnel away.[5]
- Ventilation: Ensure adequate ventilation in the spill area.[3]
- Ignition Sources: Remove all sources of ignition if applicable.[5]
- Containment: Prevent the spill from entering drains, waterways, or soil.[3][5]

- Cleanup: For small spills, absorb with an inert material (e.g., sand, spill pads).[10] For larger spills, prevent further leakage if safe to do so.[5] Sweep up or vacuum the material and place it into a suitable, closed, and labeled container for disposal.[3][5] Avoid creating dust.[3]
- Disposal: Consult local regulations for proper disposal of the waste material.[5]

Section 7: Fire-Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).[3][10]
- Firefighter Protection: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][10]

Section 8: Stability and Reactivity

- Chemical Stability: The product is stable under recommended storage and handling conditions.[10]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, and bases.[10]
- Hazardous Decomposition Products: Hazardous combustion products may include carbon oxides and hydrogen bromide.[4]

Section 9: Toxicological Information

Specific toxicological data (e.g., LD50, LC50) for **(4-Bromo-3-fluorophenyl)methanol** is not detailed in the provided search results. However, the GHS hazard classification indicates the primary routes of exposure and effects:

- Inhalation: May cause respiratory irritation.[3]
- Skin Contact: Causes skin irritation.[3] Symptoms may include itching, scaling, redness, or blistering.[4]
- Eye Contact: Causes serious eye irritation, which may result in redness, pain, or severe eye damage.[3][4]

- Ingestion: While not specifically classified, ingestion of similar chemicals can be harmful.[14]

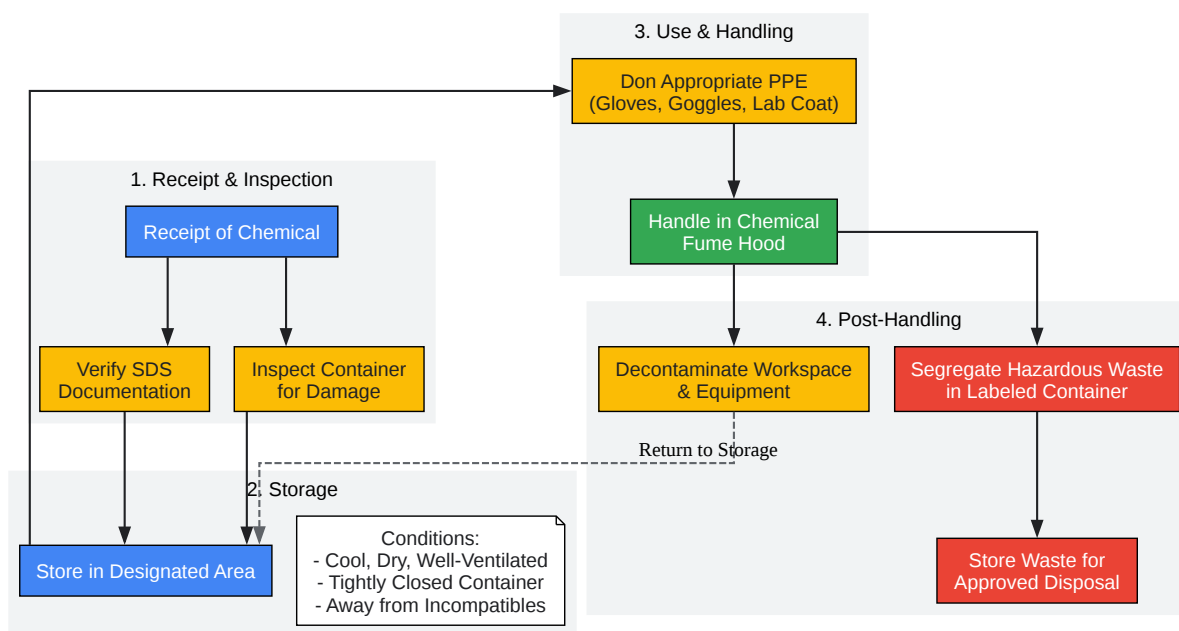
Section 10: Disposal Considerations

Chemical waste must be disposed of in accordance with all local, state, and federal regulations.

- Dispose of the contents and container to an approved waste disposal plant.[5][6]
- Do not mix with other waste.[11]
- Handle uncleaned containers as you would the product itself.[11]

Section 11: Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **(4-Bromo-3-fluorophenyl)methanol** from receipt to disposal.



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Caption: Logical workflow for the safe handling of laboratory chemicals.

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of (4-Bromo-3-fluorophenyl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1286996#4-bromo-3-fluorophenyl-methanol-safety-and-handling]

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